

Technical Guide: Bioactivity & Therapeutic Potential of 4-(Decyloxy)benzamide

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Compound of Interest

Compound Name: 4-(Decyloxy)benzamide

CAS No.: 156239-54-2

Cat. No.: B134599

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Executive Summary

4-(Decyloxy)benzamide (C₁₇H₂₇NO₂) is a lipophilic benzamide derivative distinguished by its ten-carbon (decyl) alkoxy chain. Unlike short-chain analogs, this compound occupies a critical "lipophilic sweet spot," enabling it to penetrate lipid bilayers and interact with membrane-bound enzymes effectively.

Its primary pharmacological interest lies in the inhibition of Acyl-CoA:Cholesterol Acyltransferase (ACAT), a key enzyme in cholesterol metabolism. By preventing the esterification of cholesterol, it serves as a potential therapeutic agent for atherosclerosis and hypercholesterolemia.[1] Secondly, the compound exhibits antimicrobial activity via membrane disruption and acts as a mesogenic core in the synthesis of functional liquid crystals for drug delivery systems.

Chemical Profile & Properties

The bioactivity of **4-(Decyloxy)benzamide** is governed by its amphiphilic structure: a polar benzamide head group capable of hydrogen bonding and a hydrophobic decyl tail that anchors it in lipid environments.

Property	Value / Description	Relevance
IUPAC Name	4-(Decyloxy)benzamide	Standard nomenclature
Molecular Formula	C ₁₇ H ₂₇ NO ₂	
Molecular Weight	277.40 g/mol	Small molecule drug range (<500 Da)
LogP (Predicted)	~5.2 - 5.8	High lipophilicity; indicates strong membrane partitioning
H-Bond Donors	2 (Amide NH ₂)	Critical for enzyme active site binding
H-Bond Acceptors	2 (Amide C=O, Ether O)	Receptor interaction points
Physical State	Crystalline Solid	Mesogenic (liquid crystalline) behavior upon heating

Mechanism of Action (MOA)

Primary Target: ACAT Inhibition

The most significant specific bioactivity of **4-(Decyloxy)benzamide** is its inhibition of ACAT (Acyl-CoA:Cholesterol Acyltransferase). ACAT is an intracellular enzyme located in the rough endoplasmic reticulum (ER) that catalyzes the formation of cholesteryl esters from cholesterol and long-chain fatty acyl-CoA.

- **Mechanism:** The decyl chain of the molecule mimics the fatty acyl chain of the natural substrate (Acyl-CoA), while the benzamide head group occupies the catalytic site, effectively acting as a competitive inhibitor.
- **Therapeutic Outcome:** Inhibition reduces the accumulation of cholesterol esters in macrophages (foam cells), a hallmark of early atherosclerosis.

Secondary Target: Membrane Disruption (Antimicrobial)

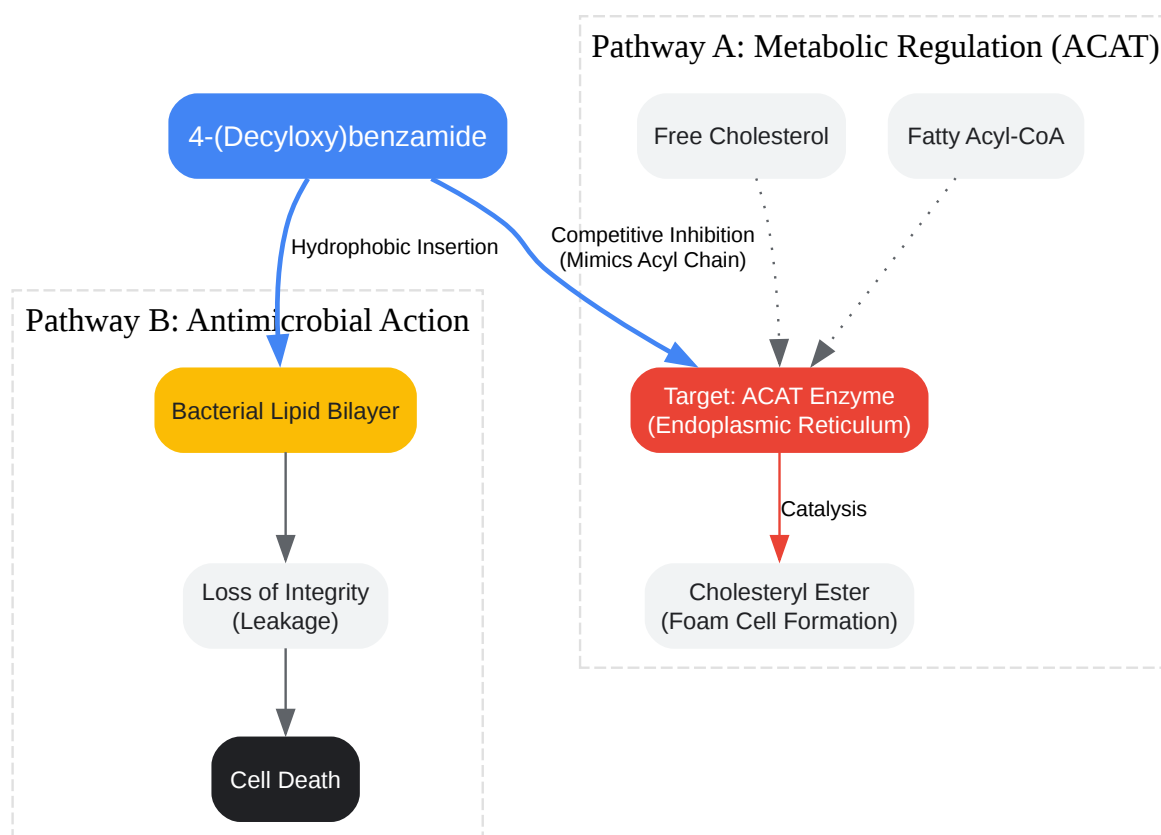
Like many long-chain 4-alkoxybenzamides, this compound exhibits antimicrobial activity against Gram-positive bacteria (e.g., *S. aureus*). The mechanism is non-specific membrane

disruption:

- Insertion: The hydrophobic decyl tail inserts into the bacterial phospholipid bilayer.
- Destabilization: Accumulation causes lateral expansion and increased permeability of the membrane.
- Lysis: Loss of transmembrane potential leads to cell death.

MOA Visualization

The following diagram illustrates the dual pathway interaction of **4-(Decyloxy)benzamide**.



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Caption: Dual mechanism of action showing competitive inhibition of ACAT (left) and bacterial membrane disruption (right).

Experimental Protocols

Synthesis of 4-(Decyloxy)benzamide

A robust synthesis protocol ensures high purity, essential for biological evaluation. This method utilizes the Williamson ether synthesis followed by amidation.

Reagents: 4-Hydroxybenzamide, 1-Bromodecane, Potassium Carbonate (K_2CO_3), DMF (Dimethylformamide).

Step-by-Step Workflow:

- Activation: Dissolve 4-Hydroxybenzamide (1.0 eq) in anhydrous DMF. Add K_2CO_3 (1.5 eq) and stir at 60°C for 30 minutes to generate the phenoxide anion.
- Alkylation: Add 1-Bromodecane (1.1 eq) dropwise.
- Reflux: Heat the mixture to 80–90°C for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
- Work-up: Pour the reaction mixture into ice-cold water. The product will precipitate as a white solid.
- Purification: Filter the precipitate and recrystallize from Ethanol/Water to yield pure **4-(Decyloxy)benzamide**.

In Vitro ACAT Inhibition Assay

This assay validates the compound's efficacy in preventing cholesterol esterification.

Materials:

- Microsomal fraction (source of ACAT enzyme, typically from rat liver).
- [^{14}C]-Oleoyl-CoA (Radiolabeled substrate).

- Exogenous Cholesterol.

Protocol:

- Preparation: Incubate microsomal protein (200 µg) with varying concentrations of **4-(Decyloxy)benzamide** (0.1 µM – 100 µM) in potassium phosphate buffer (pH 7.4) for 10 minutes at 37°C.
- Initiation: Add [¹⁴C]-Oleoyl-CoA to initiate the reaction.
- Incubation: Incubate for 10 minutes at 37°C.
- Termination: Stop reaction by adding Chloroform:Methanol (2:1).
- Quantification: Extract lipids, separate via Thin Layer Chromatography (TLC), and quantify the radiolabeled Cholesteryl Oleate formed using a scintillation counter.
- Calculation: Determine IC₅₀ (concentration inhibiting 50% of enzyme activity).

Structure-Activity Relationship (SAR)

The chain length of the alkoxy group is the critical determinant of bioactivity.

Chain Length	Compound	Bioactivity Profile
C1 - C4	Methoxy/Butoxy	Low lipophilicity; weak membrane interaction; poor ACAT inhibition.
C10	Decyloxy	Optimal balance. High affinity for ACAT active site; moderate solubility; effective membrane permeation.
C14 - C18	Myristyloxy/Octadecyloxy	Extremely lipophilic; prone to aggregation/precipitation; reduced bioavailability.

References

- ACAT Inhibition & Synthesis
 - Source: Patent US672699B2 (and related intern
 - Title: Amide and urea derivatives having anti-hypercholesteremic activity.
 - Context: Identifies 4-decyloxybenzamide (Compound 4-117) as an active inhibitor of acyl-CoA:cholesterol acyltransferase.[1]
 - Link:
- Supramolecular Chemistry & Liquid Crystals
 - Source: Journal of M
 - Title: Synthesis and characteriz
 - Context: Describes the synthesis and self-assembly properties of 4-decyloxybenzamide derivatives, highlighting their mesogenic (liquid crystal)
 - Link:
- General Antimicrobial Activity of Alkoxybenzamides
 - Source: PubMed / NIH.
 - Title: 4-Alkoxybenzamidines as new potent phospholipase A2 inhibitors.
 - Context: Establishes the SAR of alkoxy chain length (C10-C14) regarding enzyme inhibition and lipophilicity.
 - Link:

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Sources

- 1. AU672699B2 - Amide and urea derivatives having anti-hypercholesteremic activity, their preparation and their therapeutic uses - Google Patents [patents.google.com]
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